

Structural Elucidation and Characterization of (2S,4R)-Sacubitril: A Technical Guide

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Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sacubitril, a neprilysin inhibitor, is a key component of the angiotensin receptor-neprilysin inhibitor (ARNI) class of drugs, which have revolutionized the treatment of heart failure. As a prodrug, Sacubitril is converted in vivo to its active metabolite, LBQ657, which inhibits neprilysin, an enzyme responsible for the degradation of natriuretic peptides. This inhibition leads to increased levels of these peptides, promoting vasodilation, natriuresis, and a reduction in cardiac remodeling.

The Sacubitril molecule possesses two stereocenters, giving rise to four possible stereoisomers: (2R,4S), (2S,4R), (2R,4R), and (2S,4S). The pharmacologically active and desired isomer is (2R,4S)-Sacubitril. The (2S,4R)-Sacubitril isomer is considered a stereoisomeric impurity. The stereochemistry of Sacubitril is critical to its efficacy and safety, making the accurate structural elucidation and characterization of each isomer imperative for drug development, quality control, and regulatory compliance. It is important to note that the

designation "(Z)" sometimes associated with this isomer is incorrect; the proper stereochemical descriptor is (2S,4R).

This technical guide provides an in-depth overview of the structural elucidation and characterization of (2S,4R)-Sacubitril, focusing on the analytical techniques and experimental protocols employed in its identification and quantification.

Physicochemical Properties

The fundamental physicochemical properties of (2S,4R)-Sacubitril are summarized in the table below.

Property	Value
Chemical Name	(2S,4R)-5-(biphenyl-4-yl)-4-[(3-carboxypropionyl)amino]-2-methylpentanoic acid ethyl ester
Molecular Formula	C ₂₄ H ₂₉ NO ₅
Molecular Weight	411.49 g/mol
CAS Number	761373-05-1
Appearance	Off-white solid
Solubility	Soluble in Methanol, DMSO

Structural Elucidation and Characterization Techniques

A combination of chromatographic and spectroscopic techniques is essential for the definitive structural elucidation and characterization of (2S,4R)-Sacubitril.

High-Performance Liquid Chromatography (HPLC) for Stereoisomer Separation

Chromatographic separation is the cornerstone for isolating and quantifying stereoisomers. Chiral HPLC methods are specifically designed to differentiate between molecules that are

mirror images of each other (enantiomers) or have different spatial arrangements at multiple stereocenters (diastereomers).

Experimental Protocol: Chiral HPLC Separation of Sacubitril Stereoisomers

This protocol is based on established methods for the separation of Sacubitril stereoisomers.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Chiralcel OJ-H (250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase:
 - Mobile Phase A: n-hexane with 0.1% trifluoroacetic acid (TFA).
 - Mobile Phase B: A mixture of ethanol, isopropanol, and TFA (80:20:0.1, v/v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve the sample containing the mixture of Sacubitril isomers in a suitable solvent, such as the mobile phase, to a known concentration.
- Procedure:
 - Equilibrate the column with the initial mobile phase composition.
 - Inject the prepared sample onto the column.
 - Elute the isomers using a gradient or isocratic method with the specified mobile phase.
 - Monitor the elution profile at 254 nm. The different stereoisomers will have distinct retention times, allowing for their separation and quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the precise three-dimensional structure of a molecule by analyzing the magnetic properties of its atomic nuclei. Both ^1H and ^{13}C NMR are

employed to elucidate the connectivity and stereochemistry of (2S,4R)-Sacubitril.

Quantitative Data: ^{13}C NMR Chemical Shifts (δ) for Sacubitril Stereoisomers

The following table presents the ^{13}C NMR chemical shifts for the four stereoisomers of Sacubitril, highlighting the differences that allow for their unambiguous identification. The data is referenced from a comprehensive study on the synthesis and characterization of Sacubitril stereoisomers.

Carbon Atom	(2S,4R)- Sacubitril (δ , ppm)	(2R,4S)- Sacubitril (δ , ppm)	(2R,4R)- Sacubitril (δ , ppm)	(2S,4S)- Sacubitril (δ , ppm)
C=O (ester)	175.9	175.9	175.4	175.4
C=O (amide)	174.9	174.9	175.1	175.0
C=O (acid)	171.7	171.7	171.7	171.7
Biphenyl C	140.0, 138.2, 137.8, 129.8, 128.9, 127.2, 126.5, 126.3	140.0, 138.2, 137.8, 129.8, 128.9, 127.2, 126.5, 126.3	140.0, 138.1, 137.8, 129.8, 128.9, 127.2, 126.5, 126.3	140.0, 138.1, 137.8, 129.8, 128.9, 127.2, 126.5, 126.3
O-CH ₂ (ethyl)	59.8	59.8	59.7	59.7
CH-N	47.2	47.2	48.0	48.0
CH ₂ (biphenyl)	40.7	40.7	40.5	40.6
CH (methyl)	39.0	39.0	39.0	39.0
CH ₂ (succinyl)	37.6	37.6	37.6	37.6
CH ₂	35.7	35.7	35.9	35.9
CH ₂ (succinyl)	33.1	33.1	32.9	32.9
CH ₂	32.0	32.0	32.3	32.2
CH ₃ (ethyl)	16.1	16.1	17.9	17.9
CH ₃ (methyl)	14.1	14.1	14.1	14.1

Experimental Protocol: NMR Analysis

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:** Dissolve a few milligrams of the purified (2S,4R)-Sacubitril isomer in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- **¹H NMR:** Acquire a one-dimensional proton NMR spectrum to observe the chemical shifts, integrations, and coupling constants of the protons. This provides information about the number and types of hydrogen atoms and their neighboring atoms.
- **¹³C NMR:** Acquire a one-dimensional carbon NMR spectrum to identify the number of unique carbon environments in the molecule.
- **2D NMR (COSY, HSQC, HMBC):** Perform two-dimensional NMR experiments to establish correlations between protons (COSY), between protons and directly attached carbons (HSQC), and between protons and carbons separated by two or three bonds (HMBC). These experiments are crucial for assigning all proton and carbon signals and confirming the molecular structure.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) can determine the exact mass, which helps in confirming the molecular formula. Tandem mass spectrometry (MS/MS) is used to fragment the molecule and analyze the resulting fragments, providing valuable structural information.

Experimental Protocol: Mass Spectrometry Analysis

- **Instrumentation:** A mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a suitable ionization source (e.g., electrospray ionization - ESI).
- **Sample Preparation:** Prepare a dilute solution of the purified isomer in a solvent compatible with the ionization source (e.g., methanol or acetonitrile with a small amount of formic acid or ammonium acetate).

- **Full Scan MS:** Acquire a full scan mass spectrum to determine the molecular weight of the compound. For (2S,4R)-Sacubitril, the expected $[M+H]^+$ ion would be at m/z 412.21.
- **MS/MS Fragmentation Analysis:** Select the precursor ion ($[M+H]^+$) and subject it to collision-induced dissociation (CID) to generate fragment ions. Analysis of the fragmentation pattern can help to confirm the different structural motifs within the molecule.

Synthesis and Purification

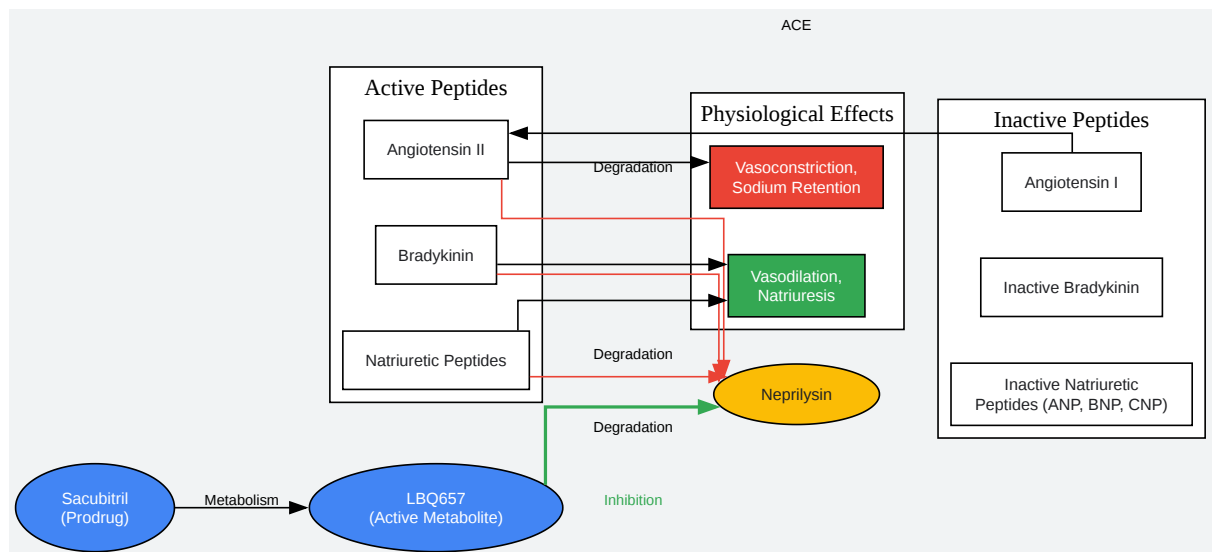
The synthesis of a specific stereoisomer like (2S,4R)-Sacubitril requires stereocontrolled synthetic strategies. These often involve the use of chiral starting materials, chiral catalysts, or diastereoselective reactions.

Experimental Protocol: General Synthesis and Purification Workflow

- **Stereoselective Synthesis:** Employ a multi-step synthetic route that establishes the desired stereochemistry at the C2 and C4 positions. This may involve asymmetric hydrogenation or the use of chiral auxiliaries.
- **Reaction Monitoring:** Monitor the progress of each synthetic step using techniques like thin-layer chromatography (TLC) or HPLC to ensure complete conversion and minimize side-product formation.
- **Purification of Intermediates:** Purify the intermediates at each step using column chromatography or crystallization to remove impurities.
- **Final Product Isolation:** After the final synthetic step, isolate the crude (2S,4R)-Sacubitril.
- **Purification:** Purify the final product using preparative HPLC with a chiral stationary phase to separate it from any remaining stereoisomers and other impurities.
- **Characterization:** Confirm the identity and purity of the final product using the analytical techniques described in the previous sections (HPLC, NMR, MS).

Mechanism of Action: Neprilysin Inhibition

Sacubitril, through its active metabolite LBQ657, exerts its therapeutic effect by inhibiting the enzyme neprilysin.

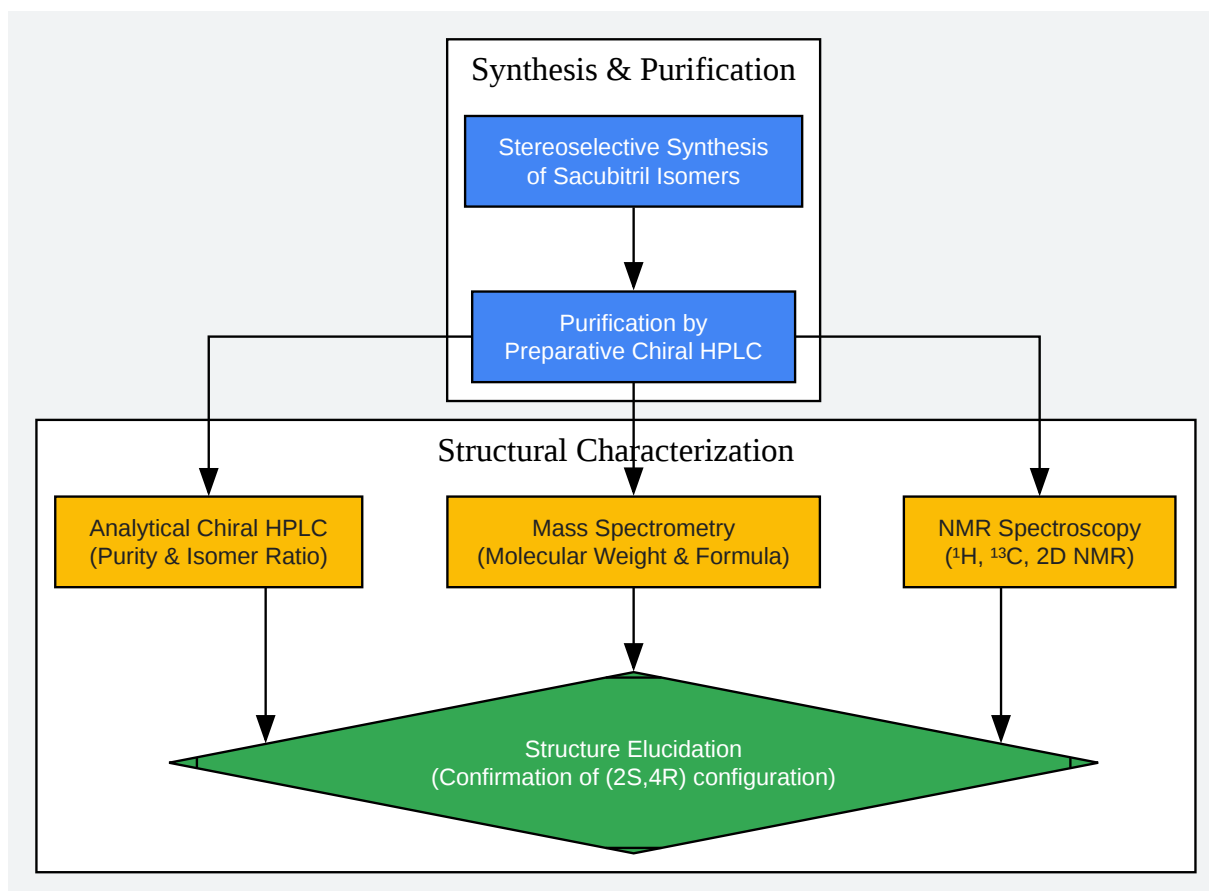


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Mechanism of Neprilysin Inhibition by Sacubitril.

Experimental Workflow

The overall workflow for the structural elucidation and characterization of (2S,4R)-Sacubitril involves a logical progression from synthesis or isolation to detailed spectroscopic analysis.



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Experimental Workflow for (2S,4R)-Sacubitril.

Conclusion

The structural elucidation and characterization of (2S,4R)-Sacubitril are critical for ensuring the quality, safety, and efficacy of Sacubitril-containing drug products. A multi-technique approach, combining stereoselective synthesis, chiral chromatography, and advanced spectroscopic methods, is essential for the unambiguous identification and quantification of this stereoisomeric impurity. The detailed protocols and data presented in this guide provide a comprehensive resource for researchers and professionals involved in the development and analysis of Sacubitril. Rigorous control of stereoisomeric purity is paramount throughout the drug development lifecycle, from initial synthesis to final product formulation.

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